

Lauryl Glycidyl Ether (CAS 2461-18-9): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Lauryl glycidyl ether*

Cat. No.: *B1222760*

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Abstract

Lauryl glycidyl ether (LGE), with the CAS number 2461-18-9, is a versatile aliphatic glycidyl ether characterized by a 12-carbon lauryl group and a reactive terminal epoxide ring. This unique structure imparts amphiphilic properties, making it a valuable intermediate in the synthesis of functional polymers and surfactants. Its primary applications are found in the formulation of epoxy resins as a reactive diluent to reduce viscosity and in the burgeoning field of biomedical research, particularly in the development of advanced drug delivery systems. This technical guide provides an in-depth overview of the chemical and physical properties, synthesis methodologies, key applications, and toxicological profile of **Lauryl glycidyl ether**. Detailed experimental protocols and structured data presentations are included to facilitate its use in research and development.

Chemical and Physical Properties

Lauryl glycidyl ether is a clear, colorless to pale yellow viscous liquid with a mild, ether-like odor.^[1] Its key physical and chemical properties are summarized in the table below.

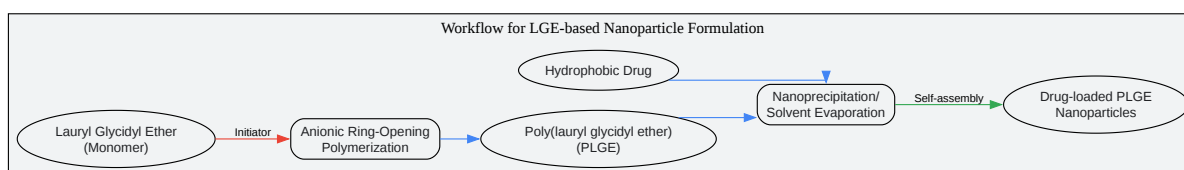
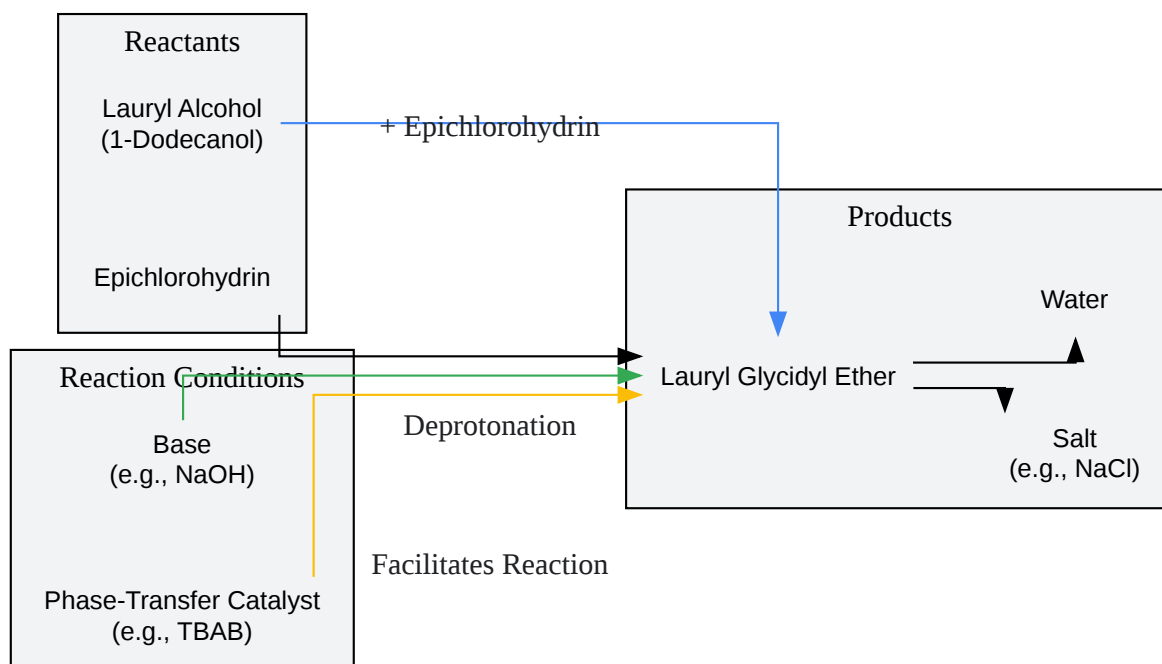
Property	Value	References
CAS Number	2461-18-9	
Molecular Formula	C ₁₅ H ₃₀ O ₂	
Molecular Weight	242.40 g/mol	
Appearance	Clear colorless viscous liquid	[2][3]
Boiling Point	324 °C (lit.)	[2]
Density	0.89 g/mL at 25 °C (lit.)	[4]
Solubility in Water	Insoluble	[2][5]
Synonyms	Dodecyl glycidyl ether, ((Dodecyloxy)methyl)oxirane, 1,2-Epoxy-3- (dodecyloxy)propane	[5]

Synthesis of Lauryl Glycidyl Ether

The most prevalent method for synthesizing **Lauryl glycidyl ether** involves the reaction of lauryl alcohol (1-dodecanol) with an epoxy-containing compound, typically epichlorohydrin, in the presence of a base and often a phase-transfer catalyst to enhance reaction rates and yield. [6]

General Reaction Scheme

The synthesis proceeds via a nucleophilic substitution reaction where the alkoxide ion, formed from the deprotonation of lauryl alcohol by a base, attacks the electrophilic carbon of the epoxide ring in epichlorohydrin. This is followed by an intramolecular cyclization to form the glycidyl ether. [6]



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